

Application Notes and Protocols: 2-Hydroxybenzophenone in Sunscreen and Cosmetic Formulations

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Compound of Interest

Compound Name: **2-Hydroxybenzophenone**

Cat. No.: **B104022**

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These application notes provide a comprehensive overview of the use of **2-Hydroxybenzophenone** (Benzophenone-1) and its derivatives in sunscreen and cosmetic formulations. The document details the compound's mechanism of action, photoprotective properties, and includes protocols for formulation and efficacy testing.

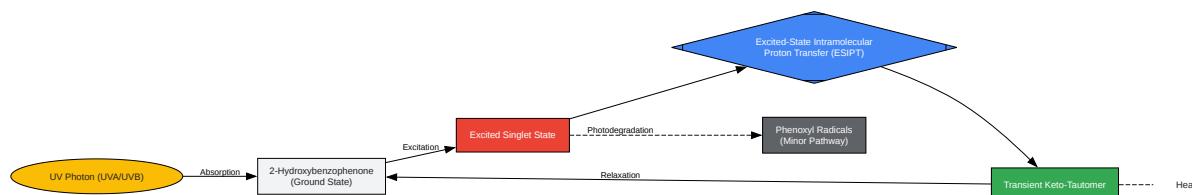
Introduction to 2-Hydroxybenzophenone (Benzophenone-1)

2-Hydroxybenzophenone, a member of the benzophenone family of aromatic ketones, is a synthetic compound widely utilized in cosmetics and personal care products as a UV filter and stabilizer.^[1] Its primary role is to protect the skin and the product itself from the damaging effects of ultraviolet (UV) radiation.^[2] In its raw form, it appears as a white to pale yellow crystalline powder.^[1]

Benzophenones, including **2-Hydroxybenzophenone**, function by absorbing and dissipating UV radiation, which helps to prevent sunburn, premature skin aging, and reduces the risk of skin cancer.^{[2][3]} They are also employed to protect the color and fragrance of cosmetic products from degradation upon exposure to sunlight.^[1]

Mechanism of Action: UV Absorption and Energy Dissipation

The photoprotective effect of **2-Hydroxybenzophenone** is attributed to its ability to absorb UV radiation, particularly in the UVA and UVB range.^[3] Upon absorption of a UV photon, the molecule is promoted to an excited singlet state. It then undergoes a rapid, radiationless process called Excited-State Intramolecular Proton Transfer (ESIPT), which is the primary mechanism for dissipating the absorbed energy as heat.^[4] This process involves the transfer of a proton from the hydroxyl group to the carbonyl oxygen, forming a transient keto-tautomer. This is followed by a rapid return to the ground state, releasing the energy as heat and regenerating the original molecule, allowing it to absorb another UV photon.^[4] A minor photodegradative pathway can lead to the formation of phenoxy radicals.^[4]



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Mechanism of UV energy dissipation by **2-Hydroxybenzophenone**.

Quantitative Data

The following tables summarize the key quantitative data for **2-Hydroxybenzophenone** and related compounds.

Table 1: Physicochemical and UV Absorption Properties of Benzophenones

Compound	IUPAC Name	CAS Number	Molecular Formula	Molar Mass (g/mol)	UV Absorptio n Max (λ _{max} , nm)	Molar Absorptiv ity (ε, L·mol ⁻¹ ·c ⁻¹)
Benzophenone-1	2,4-Dihydroxybenzophenone	131-56-6	C ₁₃ H ₁₀ O ₃	214.22	~290, ~354[1]	E(1%, 1cm) at 290nm: min 630[5]
Benzophenone (parent)	Diphenylmethanone	119-61-9	C ₁₃ H ₁₀ O	182.22	252[2]	19,400 at 252 nm[2]
2-Hydroxybenzophenone	(2-hydroxyphenyl)-phenylmethanone	117-99-7	C ₁₃ H ₁₀ O ₂	198.22	-	-
Benzophenone-3 (Oxybenzene)	(2-hydroxy-4-methoxyphenyl)-phenylmethanone	131-57-7	C ₁₄ H ₁₂ O ₃	228.24	288, 325	20,381 at 290 nm[6]

Note: Molar absorptivity data for **2-Hydroxybenzophenone** is not readily available in the reviewed literature.

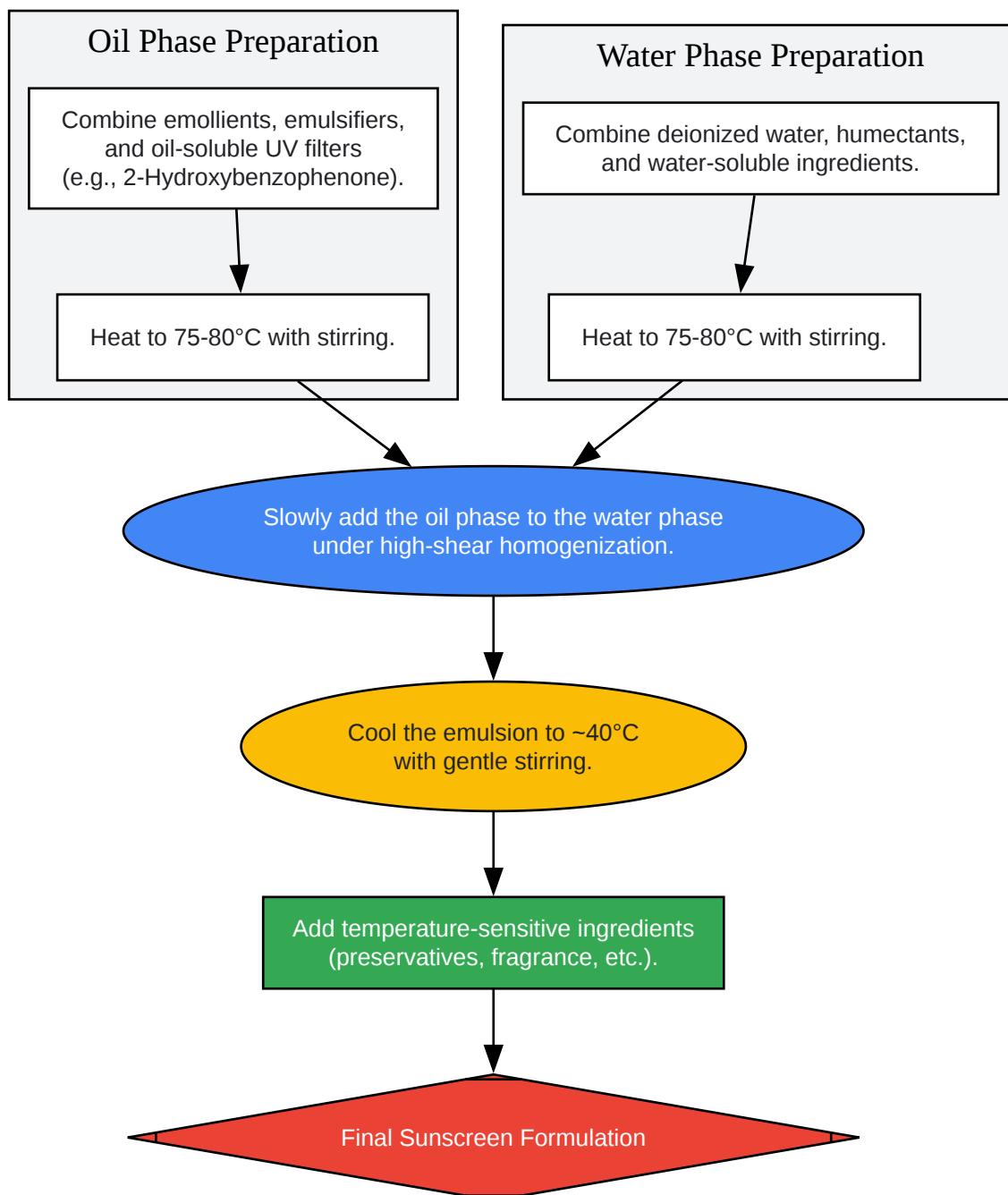
Table 2: Regulatory and Safety Data for Benzophenones in Cosmetics

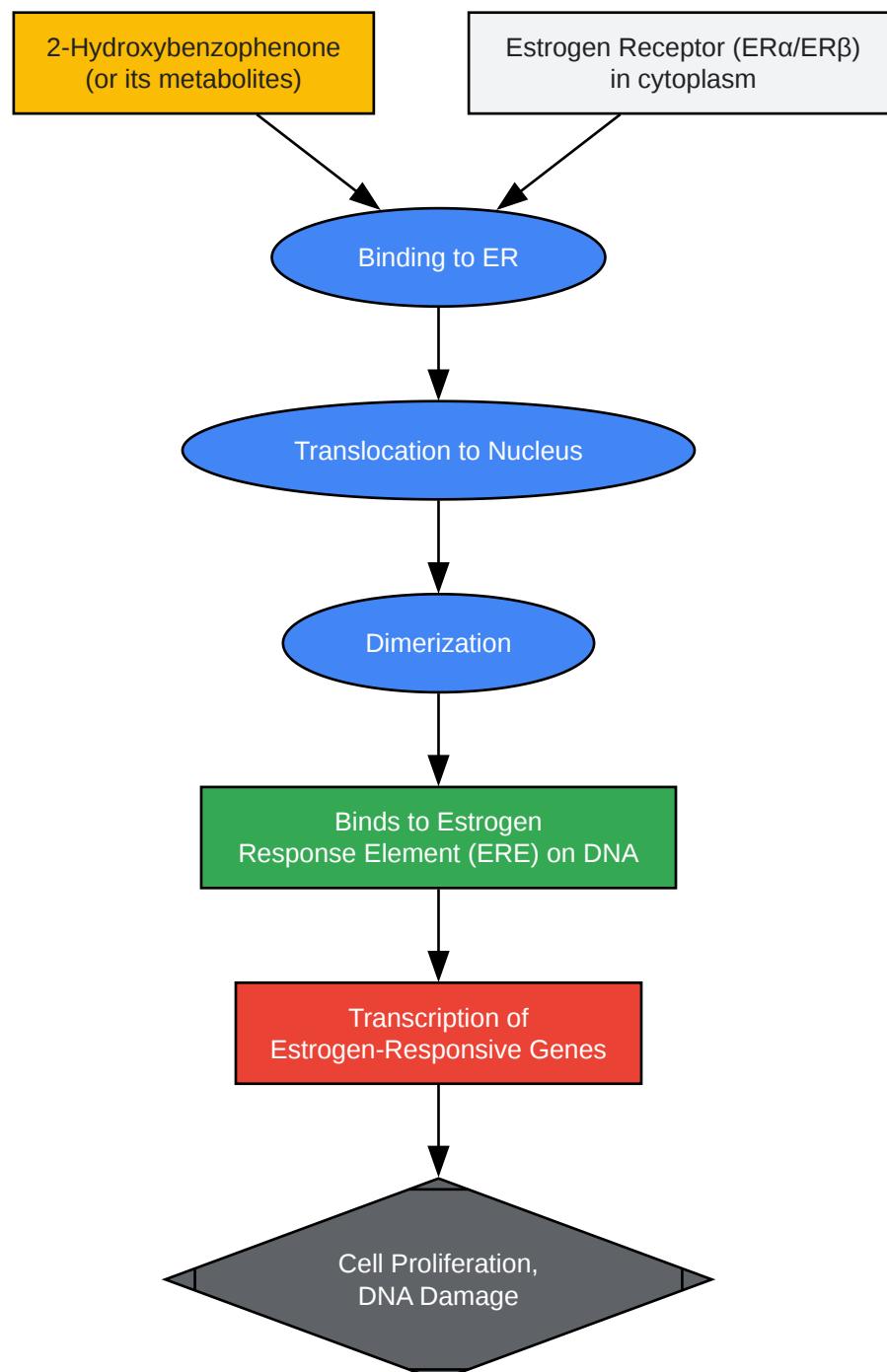
Compound	Region/Authority	Maximum Permitted Concentration	Key Safety Findings/Concerns
Benzophenone-1	European Union (SCCS)	Not considered safe for use as of March 2025 due to genotoxicity concerns and endocrine-disrupting effects. [1]	Genotoxicity, estrogenic activity, weak anti-androgenic effects, possible thyroid disruption. [1]
Benzophenone-3 (Oxybenzone)	USA (FDA)	Up to 6% in OTC sunscreen products.	Considered safe and effective by the FDA. Some studies suggest potential endocrine-disrupting effects. [4] [5]
Benzophenone-4 (Sulisobenzene)	USA (FDA)	Up to 10% in OTC sunscreen products. [2]	Considered safe and effective by the FDA. [2]
Benzophenone-8 (Dioxybenzone)	USA (FDA)	Up to 3% in OTC sunscreen products. [7]	Considered safe and effective by the FDA. [7]

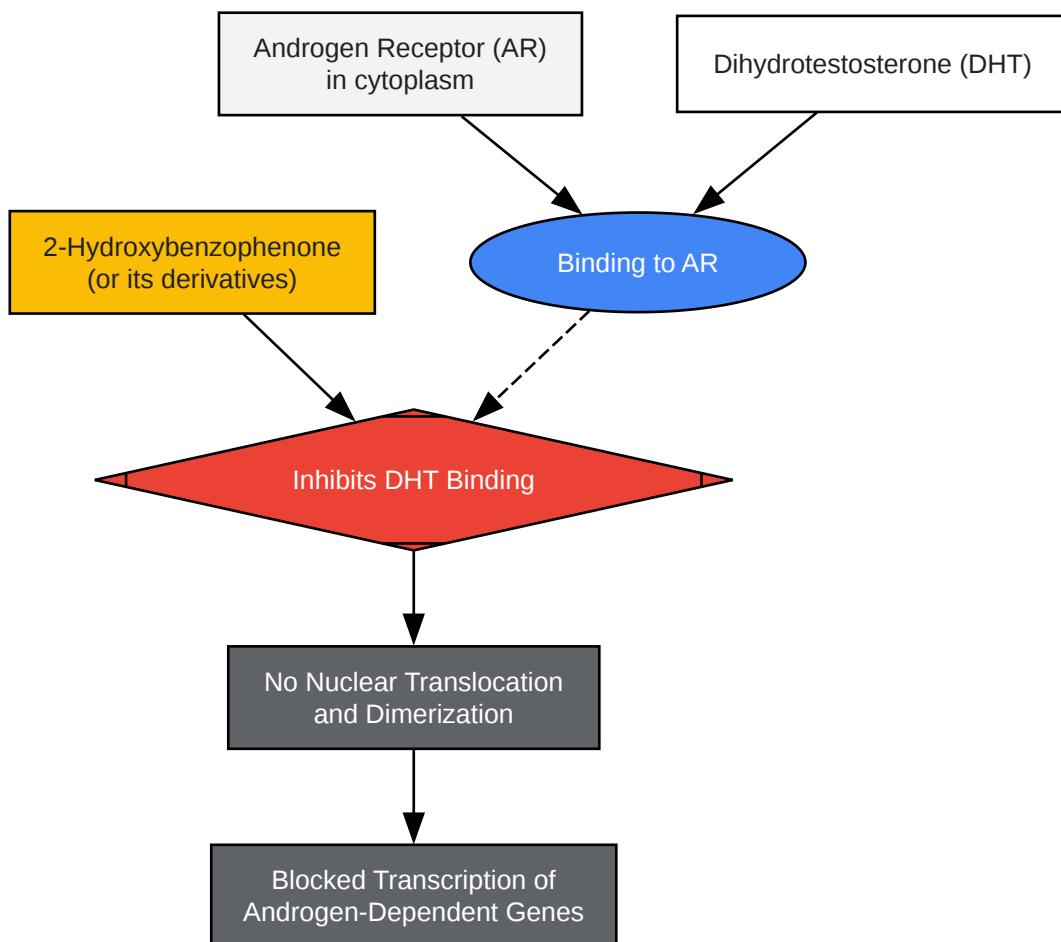
Experimental Protocols

Protocol for a Basic Sunscreen Formulation (O/W Emulsion)

This protocol describes the preparation of a basic oil-in-water (O/W) emulsion sunscreen.







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